

A Guide to Inter-Laboratory Comparison of Pyrazinamide Quantification Methods

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Compound of Interest

Compound Name: Pyrazinamide-d3

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comparative overview of various analytical methods for the quantification of pyrazinamide, a key anti-tuberculosis drug. The information presented is synthesized from a range of validation studies to offer a comprehensive resource for selecting and implementing appropriate quantification assays. This document outlines the performance characteristics of different methods, details experimental protocols, and provides visual workflows to aid in laboratory practices.

Data Summary of Pyrazinamide Quantification Methods

The following table summarizes the performance of common analytical methods for pyrazinamide quantification based on published validation data. This allows for a direct comparison of key analytical parameters across different techniques.

Method	Linearity Range (µg/mL)	LOQ (µg/mL)	LOD (µg/mL)	Accuracy (%)	Precision (%RSD)	Sample Matrix
HPLC-UV	20 - 120[1]	1.6[2]	0.5[2]	98.28 - 102.99[3]	<2[1]	Bulk and Pharmaceutical Dosage Forms, Human Plasma
UPLC-UV	5 - 60[4][5]	5[4][5]	Not Reported	Within ±15 of nominal values[5]	<15[4][5]	Human Plasma
UPLC-MS/MS	4 ng/mL - 80 µg/mL[6]	4 ng/mL[6]	Not Reported	91.5 - 110.0[6]	<17[6]	Human Plasma
UV-Spectrophotometry	2.5 - 35[7]	2.52[7]	0.83[7]	96.7 - 101.1[7]	1.09 - 2.99[7]	Combined Dosage Form

Experimental Protocols

Detailed methodologies are crucial for the replication and validation of analytical methods. Below are outlines of the experimental protocols for the key quantification techniques cited in this guide.

High-Performance Liquid Chromatography with UV Detection (HPLC-UV)

This method is widely used for the quantification of pyrazinamide in various samples.

- Instrumentation: A standard HPLC system equipped with a UV detector is employed.[1]
- Column: A Hypersil C8 column (4.6 x 250mm, 3.5 µm) is a common choice.[1]

- Mobile Phase: An isocratic mobile phase consisting of a mixture of phosphate buffer (pH 4.4) and methanol (80:20 v/v) is used.[1]
- Flow Rate: A typical flow rate is 1 mL/min.[1]
- Detection: UV detection is performed at a wavelength of 269 nm.[1]
- Sample Preparation: For plasma samples, a liquid-liquid extraction with a solvent like ethyl acetate is a common procedure.[2] The organic layer is then evaporated, and the residue is reconstituted in the mobile phase before injection.[2]

Ultra-Performance Liquid Chromatography with UV Detection (UPLC-UV)

UPLC offers faster analysis times and improved resolution compared to traditional HPLC.

- Instrumentation: A UPLC system with a UV detector.
- Column: An HSS T3 C18 column is utilized.[4][5]
- Mobile Phase: A gradient elution with a mixture of methanol, acetonitrile, and water is employed.[4][5]
- Flow Rate: A lower flow rate, for instance, 0.1 mL/min, is used.[4][5]
- Sample Preparation: A simple one-step protein precipitation with methanol-acetonitrile (1:1) is sufficient for plasma samples.[4][5]

Ultra-Performance Liquid Chromatography-Tandem Mass Spectrometry (UPLC-MS/MS)

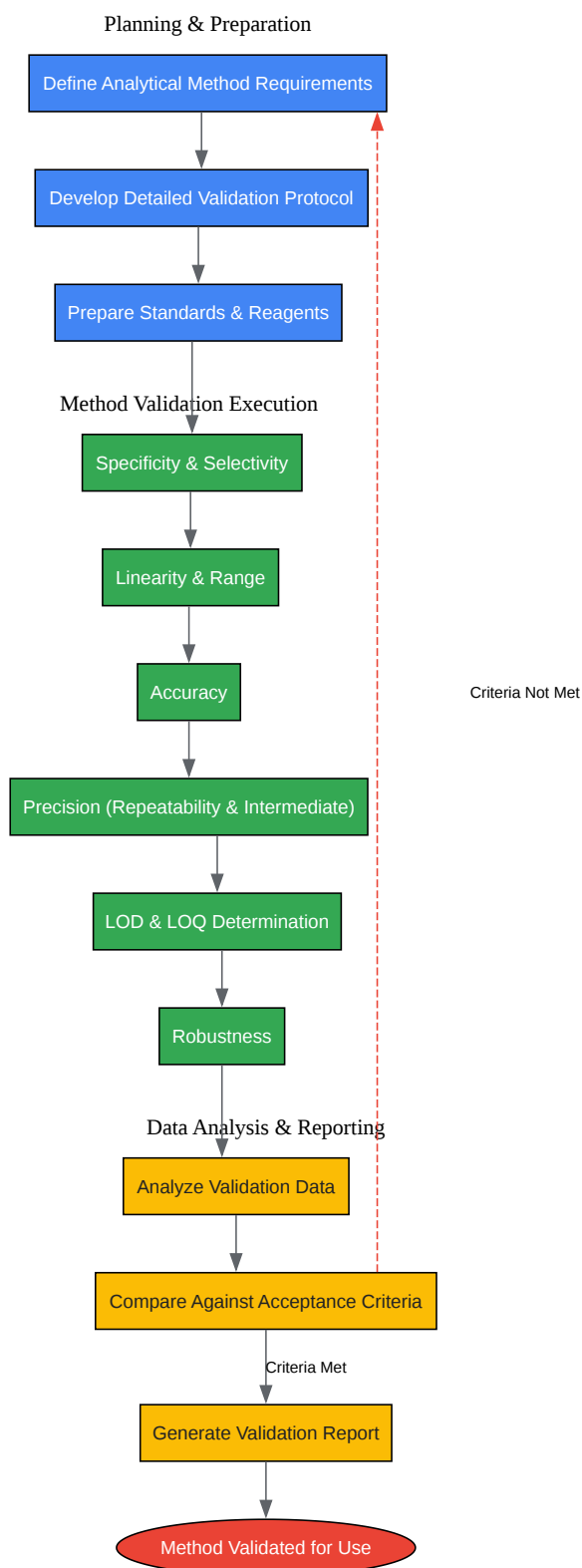
This method provides high sensitivity and selectivity, making it suitable for bioanalytical applications with low drug concentrations.

- Instrumentation: A UPLC system coupled with a tandem mass spectrometer.
- Sample Preparation: Protein precipitation with acetonitrile is a common sample preparation technique.[6]

- Detection: Detection is carried out using multiple reaction monitoring (MRM) mode, which enhances selectivity.[8]

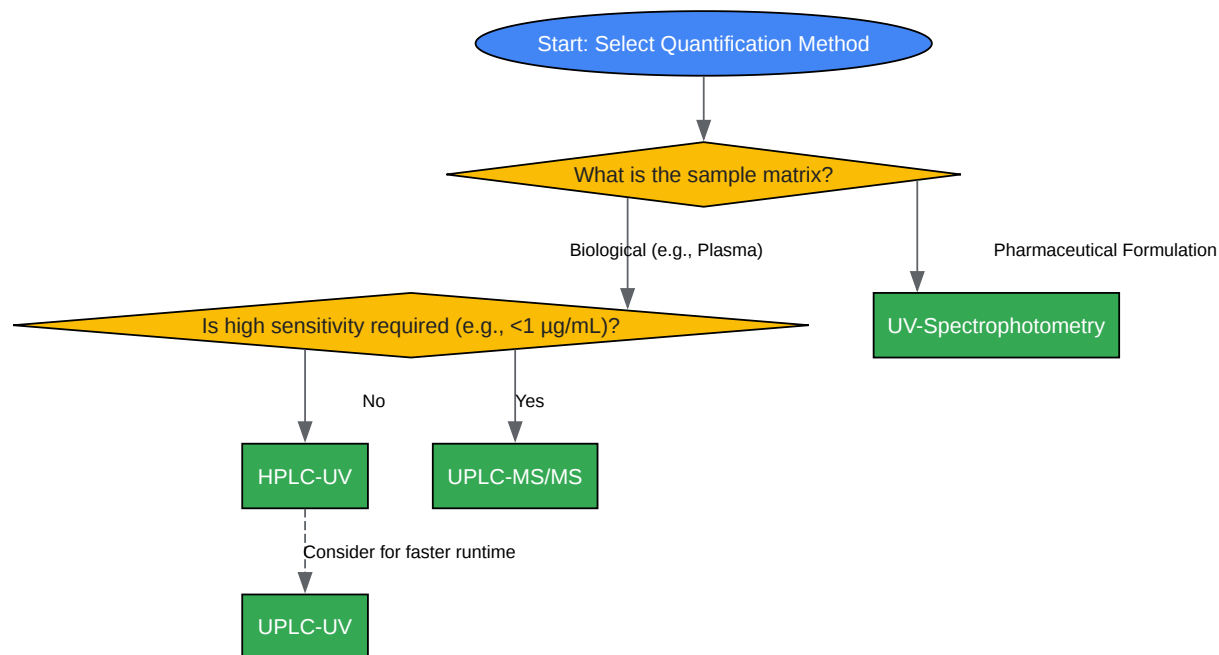
Visualizing Workflows and Decision Making

To further clarify the processes involved in pyrazinamide quantification, the following diagrams illustrate a typical validation workflow and a decision-making tree for method selection.



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Caption: Generalized workflow for the validation of a pyrazinamide quantification method.



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Caption: Decision tree for selecting a suitable pyrazinamide quantification method.

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